

# 14-Deoxypoststerone: An Inquiry into a Novel Steroid Compound

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## Compound of Interest

Compound Name: 14-Deoxypoststerone

Cat. No.: B15601137

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While the therapeutic potential of the steroid compound **14-Deoxypoststerone** remains largely uncharted territory within publicly accessible scientific literature, this guide serves to consolidate the currently available information and provide a framework for future investigation. At present, a comprehensive technical whitepaper detailing extensive therapeutic applications, established mechanisms of action, and robust clinical data is not feasible due to the scarcity of dedicated research on this specific molecule.

## Chemical Identity and Properties

**14-Deoxypoststerone** is a recognized steroid compound with the chemical formula  $C_{21}H_{30}O_4$  and a molecular weight of 346.46 g/mol [\[1\]](#) It is classified as a derivative of a steroid hormone.[\[1\]](#) Structural information available from chemical databases like PubChem provides the foundational chemical identity of the molecule. One study has identified 14-deoxypoststerone as a metabolite of ecdysterone, an insect molting hormone that has been investigated for various pharmacological effects.[\[2\]](#)

Table 1: Chemical Identifiers for **14-Deoxypoststerone**

| Property          | Value             | Source              |
|-------------------|-------------------|---------------------|
| Molecular Formula | $C_{21}H_{30}O_4$ | <a href="#">[1]</a> |
| Molecular Weight  | 346.46 g/mol      | <a href="#">[1]</a> |
| CAS Number        | 1360460-98-5      | <a href="#">[1]</a> |

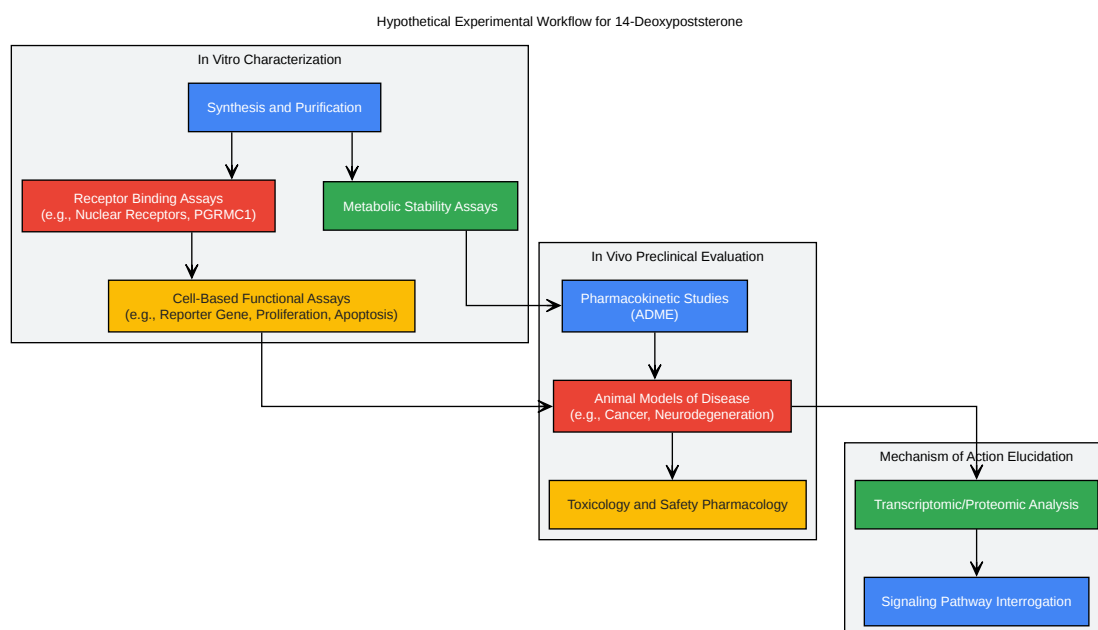
## Current Research Landscape and Future Directions

A thorough review of existing scientific literature reveals a significant gap in the understanding of **14-Deoxypoststerone**'s biological activity and therapeutic potential. There are no readily available preclinical or clinical studies that would allow for a detailed analysis of its efficacy, safety, or mechanism of action.

To explore the therapeutic potential of **14-Deoxypoststerone**, a systematic research approach would be necessary. This would involve a series of preclinical investigations to characterize its pharmacological profile.

## Postulated Experimental Workflow for Future Research

The following diagram outlines a logical workflow for the initial exploration of **14-Deoxypoststerone**'s therapeutic potential. This workflow is hypothetical and serves as a roadmap for future research initiatives.



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Caption: A proposed workflow for the initial scientific investigation of **14-Deoxypoststerone**.

## Conclusion

While the user's request for an in-depth technical guide on the therapeutic potential of **14-Deoxypoststerone** cannot be fulfilled at this time due to a lack of available data, this document has provided the known chemical information and a proposed framework for future research. The potential of this molecule remains an open question, inviting the scientific community to undertake the necessary studies to elucidate its biological role and potential therapeutic applications. Further research, beginning with fundamental in vitro and in vivo studies, is essential to unlock any potential that **14-Deoxypoststerone** may hold.

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## References

- 1. medchemexpress.cn [medchemexpress.cn]
- 2. Poststerone|20-Hydroxyecdysone Metabolite|10162-99-9 [benchchem.com]
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